

Key suppliers and commercial availability of Vinyltrimethylsilane

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Compound of Interest

Compound Name: **Vinyltrimethylsilane**

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Vinyltrimethylsilane: A Technical Guide for Researchers

An In-depth Guide to the Core Properties, Commercial Availability, and Key Applications of **Vinyltrimethylsilane** (VTMS) for Researchers, Scientists, and Drug Development Professionals.

Introduction to Vinyltrimethylsilane

Vinyltrimethylsilane (VTMS), also known as trimethylvinylsilane, is an organosilicon compound with the chemical formula $(CH_3)_3SiCH=CH_2$. It is a versatile and valuable reagent in organic and organometallic chemistry, prized for its unique reactivity profile. The presence of both a vinyl group and a trimethylsilyl group allows it to participate in a wide array of chemical transformations.

VTMS serves as a key building block in the synthesis of complex molecules, specialty polymers, and advanced materials.^[1] Its applications span from being an ethylene equivalent in electrophilic substitutions to a monomer in polymerization processes and a surface modification agent.^[1] For professionals in drug development and materials science, VTMS is an indispensable tool for introducing silicon-containing moieties and for constructing intricate molecular architectures. This guide provides a comprehensive overview of its properties, suppliers, and detailed experimental applications.

Physical and Chemical Properties

Vinyltrimethylsilane is a clear, colorless, and highly flammable liquid.^[1] It is characterized by its low boiling point and density. A summary of its key physical and chemical properties is presented below.

Property	Value	Source(s)
CAS Number	754-05-2	[1] [2]
Molecular Formula	C ₅ H ₁₂ Si	[1] [2]
Molecular Weight	100.23 g/mol	[1] [2]
Appearance	Clear colorless liquid	[1]
Density	0.684 g/mL at 25 °C	[2]
Boiling Point	55 °C	[2]
Refractive Index (n _{20/D})	1.391	[2]
Vapor Pressure	4.44 psi at 20 °C	
Flash Point	-24 °C (-11.2 °F)	[3]
Autoignition Temperature	295 °C	[3]

Commercial Availability and Key Suppliers

Vinyltrimethylsilane is commercially available from a variety of chemical suppliers in various purities and quantities, catering to both laboratory-scale research and bulk industrial needs. High-purity grades ($\geq 99.5\%$) are available for applications requiring stringent quality control, such as in semiconductor manufacturing.^[4]

Supplier	Purity	Available Quantities & Example Pricing (USD)
Sigma-Aldrich (Merck)	≥97%	5 G (83.25), 25G(83.25) , 25G(213.00), 100 G (\$398.65)[2]
≥99.5%	Pricing available upon signing in.[4]	
Gelest, Inc.	97%	10 g (830.00), 100g(830.00) , 100g(1,150.00)[3]
TCI America	>97.0%	25 mL (139.00), 100mL(139.00) , 100mL(414.00)[5][6]
Thermo Scientific Chemicals	97%	25 mL (238.45), 250g(238.45) , 250g(691.65)[7][8]
Chem-Impex	≥97% (GC)	5 G (20.00), 25G(20.00) , 25G(65.00), 100 G (210.00), 250G(210.00) , 250G(510.00), 1 KG (\$1,980.00)[1]

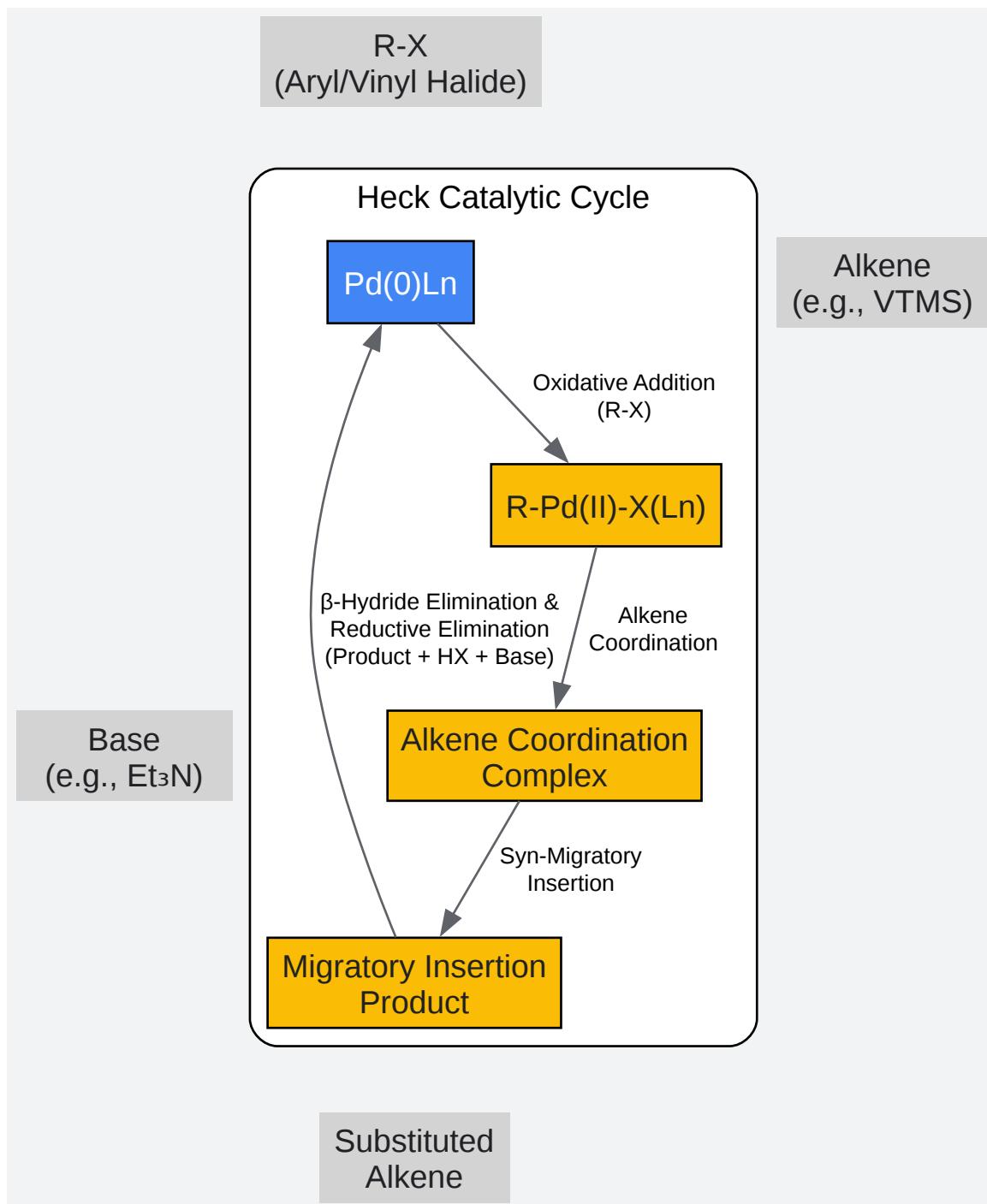
Note: Prices are subject to change and may vary based on institutional contracts and location. The prices listed are for reference as of the time of this guide's compilation.

Core Applications & Experimental Protocols

The utility of **Vinyltrimethylsilane** stems from its dual functionality, enabling its use in organic synthesis, polymer chemistry, and materials science.

Organic Synthesis: The Mizoroki-Heck Reaction

The Mizoroki-Heck reaction is a powerful palladium-catalyzed carbon-carbon bond-forming reaction between an unsaturated halide and an alkene.^[9] VTMS can be used as the alkene component to introduce a vinyl group, leading to the formation of substituted styrenes or other vinylated compounds. This reaction is fundamental in the synthesis of pharmaceuticals and complex organic molecules.



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A simplified diagram of the Mizoroki-Heck reaction catalytic cycle.

Generalized Experimental Protocol: Heck Vinylation of an Aryl Halide

This protocol describes a general procedure for the Heck reaction using VTMS. Researchers should optimize conditions for their specific substrate.

- Materials:

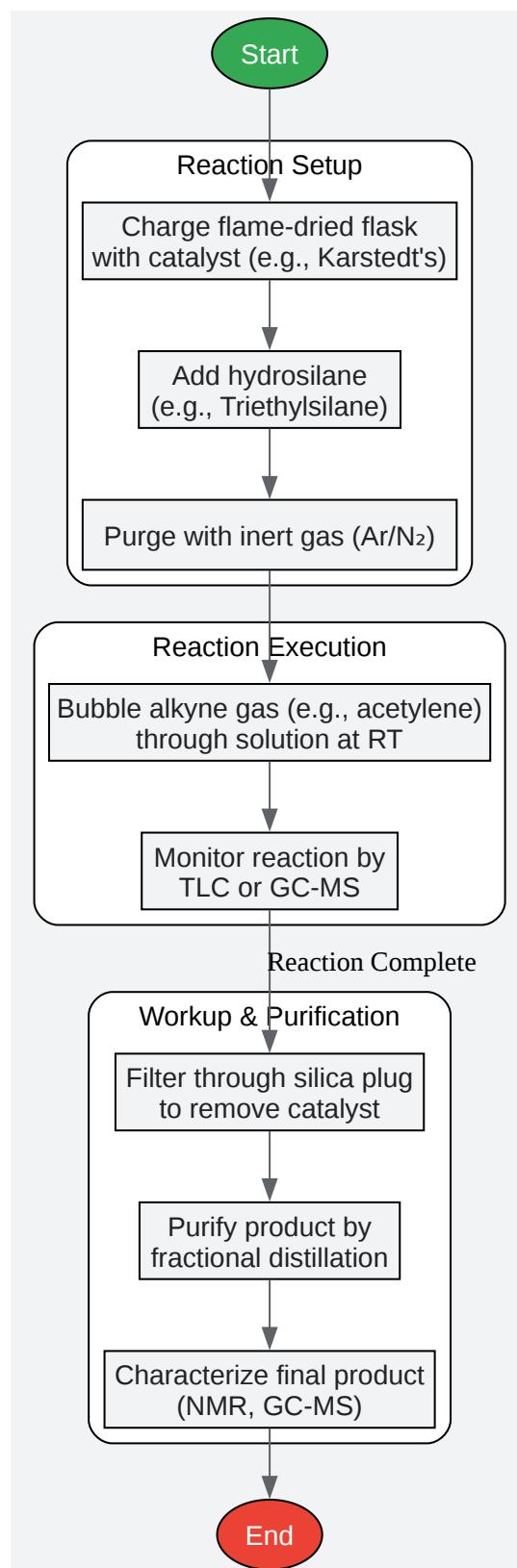
- Aryl halide (e.g., iodobenzene, 1.0 mmol)
- **Vinyltrimethylsilane** (1.5 mmol)
- Palladium catalyst (e.g., $\text{Pd}(\text{OAc})_2$, 2 mol%)
- Phosphine ligand (e.g., PPh_3 , 4 mol%)
- Base (e.g., triethylamine, 2.0 mmol)
- Anhydrous solvent (e.g., DMF or acetonitrile, 5 mL)

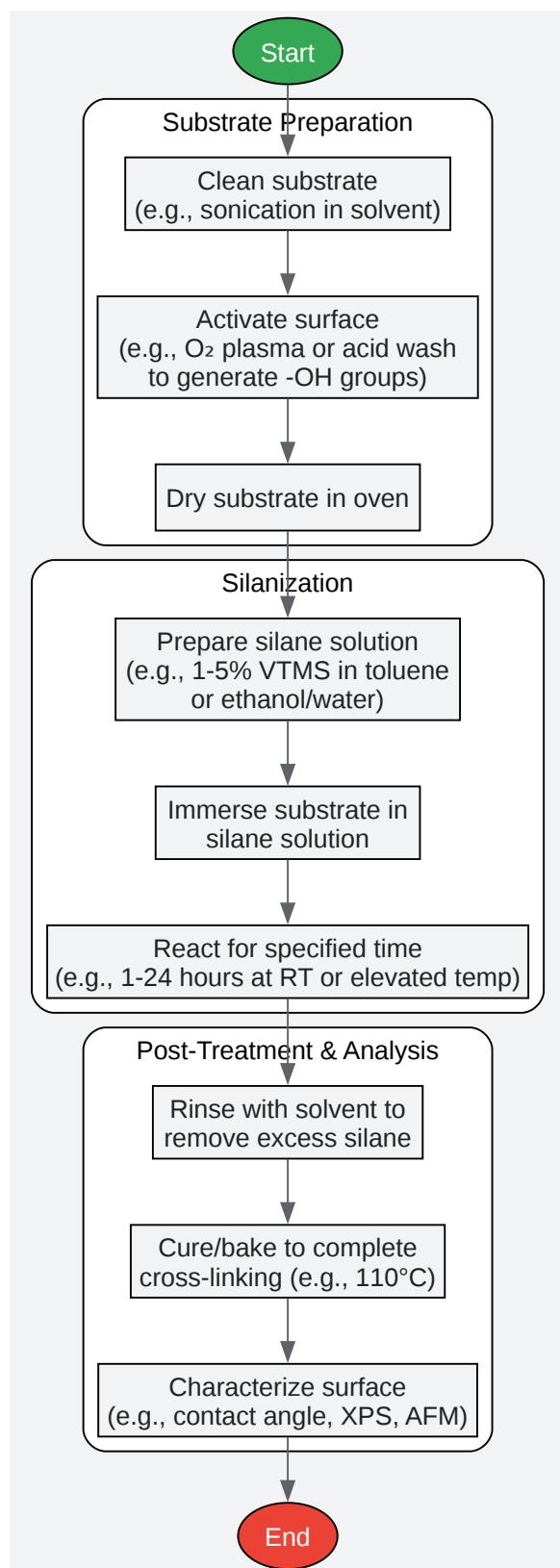
- Procedure:

- To a flame-dried Schlenk flask under an inert atmosphere (e.g., Argon), add the aryl halide, palladium catalyst, and phosphine ligand.
- Evacuate and backfill the flask with the inert gas three times.
- Add the anhydrous solvent, followed by the base and **Vinyltrimethylsilane** via syringe.
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir for 12-24 hours. Monitor the reaction progress by TLC or GC-MS.
- Upon completion, cool the mixture to room temperature and dilute with an organic solvent like ethyl acetate.
- Wash the organic phase with water and brine, then dry over anhydrous sodium sulfate.
- Filter the mixture and concentrate the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Organic Synthesis: Hydrosilylation

Hydrosilylation is an atom-economical reaction that involves the addition of a Si-H bond across an unsaturated bond, such as an alkyne or alkene.[10] While VTMS itself does not contain a Si-H bond, the synthesis of various vinylsilanes is most commonly achieved via the hydrosilylation of alkynes.[11] This method is a cornerstone for preparing a wide range of functionalized vinylsilane reagents.[10]



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